A Technical Guide to the Spectroscopic Data of Niranthin

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Compound of Interest

Compound Name: *Niranthin*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the spectroscopic data for **Niranthin**, a lignan predominantly isolated from plants of the Phyllanthus genus. The document consolidates key quantitative data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), details the experimental protocols for these analytical techniques, and presents a logical workflow for spectroscopic analysis.

Spectroscopic Data Presentation

The structural elucidation of **Niranthin** is heavily reliant on a combination of spectroscopic techniques. The following tables summarize the key quantitative data obtained from ^{13}C NMR, IR, and MS analyses.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ^{13}C NMR Spectroscopic Data for **Niranthin**

The ^{13}C NMR spectrum was recorded in Deuterated Chloroform ($CDCl_3$). The chemical shifts (δ) are reported in parts per million (ppm).[1]

Carbon Atom	Chemical Shift (δ, ppm)
C-1	135.77
C-2	101.31
C-4	133.69
C-5	148.78
C-6	108.16
C-7	35.03
C-8	40.79
C-1'	133.69
C-2'	112.23
C-3'	147.18
C-4'	148.90
C-5'	111.03
C-6'	121.18
C-7'	35.03
C-8'	40.79
CH_2-OMe	72.72
OCH_2O	101.23
OMe-alkyl	58.89
OMe-Aryl	55.99, 55.93, 55.84

Note: Detailed ^{1}H NMR data with specific proton assignments for pure **Niranthin** is not available in the cited literature. However, ^{1}H NMR spectra of mixtures containing **Niranthin** confirm the presence of aromatic hydrogens, deoxymethylene moieties (δ 5.80−5.89), methoxyl groups, and methynic and methylenic groups.[1][2]

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Infrared (IR) Spectroscopy Data

Table 2: Key IR Absorption Bands for **Niranthin** and Related Lignans

The IR spectrum shows distinctive bands characteristic of the lignan structure. The data presented is from a mixture of lignans including **Niranthin**.[1][3]

Wavenumber (cm^{-1})	Functional Group Assignment
~2926	C-H stretching (CH_2 and CH-alkyl)
1591, 1508, 1454	C=C stretching (Aromatic ring)
1250, 1112, 1030	C-O stretching

Mass Spectrometry (MS) Data

Table 3: Mass Spectrometry Data for **Niranthin**

Mass spectrometry data is crucial for determining the molecular weight and formula of **Niranthin**.

Parameter	Value / Observation	Method
Molecular Formula	$C_{24}H_{32}O_7$[4]	-
Molecular Weight	432.5 g/mol [4]	-
Quasimolecular Ion	m/z 455 $[M+Na]^+$[5]	ESI-MS

Experimental Protocols

The following sections describe generalized, detailed methodologies for the key spectroscopic experiments used in the analysis of natural products like **Niranthin**.

NMR Spectroscopy Protocol

Nuclear Magnetic Resonance (NMR) is a primary technique for elucidating the detailed molecular structure of natural products.[6]

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- Sample Preparation:
  - An accurately weighed sample of the purified natural product (typically 1-10 mg) is dissolved in a suitable deuterated solvent (e.g., $CDCl_3$, CD_3OD).[7]
  - The solution is transferred to a standard 5 mm NMR tube. The final concentration should be sufficient to obtain a good signal-to-noise ratio.[6]
- Data Acquisition:
  - Spectra are acquired on a high-field NMR spectrometer (e.g., 500 MHz or higher).[8]
  - 1D Spectra: Standard ^1H and $^{13}C\{^1H\}$ (proton-decoupled) spectra are acquired. For quantitative ^1H NMR (qHNMR), acquisition time and relaxation delay must be carefully optimized ($\geq 7*T_1$).[6]
  - 2D Spectra: A suite of 2D NMR experiments is typically performed to establish connectivity and spatial relationships. This includes:
    - COSY (Correlation Spectroscopy): To identify ^1H-^1H spin-spin couplings.
    - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.[8]
    - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between protons and carbons.[8]
    - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons.
- Data Processing:
  - The acquired Free Induction Decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected using appropriate software (e.g., TopSpin, MestReNova).
  - Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

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IR Spectroscopy Protocol

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.[9][10]

- Sample Preparation:
  - Solids (Attenuated Total Reflectance - ATR): A small amount of the solid sample is placed directly on the ATR crystal (e.g., diamond or ZnSe) and pressure is applied to ensure good contact.[11][12] This is a common and rapid method requiring minimal sample preparation.
  - Solids (Mull): A few milligrams of the solid sample are ground into a fine powder and mixed with a mulling agent (e.g., Nujol - mineral oil) to form a thick paste, which is then spread between two IR-transparent salt plates (e.g., KBr, NaCl).[11]
  - Liquids/Solutions: A drop of the liquid or a concentrated solution of the sample is placed between two salt plates to form a thin film.[9]
- Data Acquisition:
  - The prepared sample is placed in the sample holder of an FT-IR spectrometer.
  - A background spectrum (of the empty instrument or salt plates/ATR crystal) is recorded first.
  - The sample spectrum is then recorded, typically in the range of 4000-400 cm^{-1}.[9] Multiple scans (e.g., 16 or 32) are averaged to improve the signal-to-noise ratio.[12]
- Data Processing:
  - The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
  - The resulting spectrum is analyzed by identifying the wavenumbers of significant absorption bands and comparing them to correlation charts to identify functional groups.[13]

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Mass Spectrometry Protocol

Mass Spectrometry (MS) is used to determine the molecular weight and elemental composition of a compound.[14] Liquid Chromatography-Mass Spectrometry (LC-MS) is often used for the analysis of natural product extracts.[15]

- Sample Preparation:
  - The sample is dissolved in a volatile organic solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL.[16]
  - This stock solution is then further diluted (e.g., to 10-100 µg/mL) with a suitable solvent, often matching the mobile phase of the LC system.[16]
  - The final solution must be free of particles and inorganic salts, which can interfere with electrospray ionization (ESI) and clog the instrument.[16]
- Data Acquisition (LC-ESI-MS):
  - The sample is injected into a High-Performance Liquid Chromatography (HPLC) system for separation.
  - The eluent from the HPLC column is directed into the ESI source of the mass spectrometer.
  - In the ESI source, the analyte molecules are ionized, typically forming protonated molecules $[M+H]^+$ or sodiated adducts $[M+Na]^+$ in positive ion mode.
  - The mass analyzer (e.g., Time-of-Flight - TOF, Quadrupole, or Orbitrap) separates the ions based on their mass-to-charge (m/z) ratio.[15]
  - High-Resolution Mass Spectrometry (HRMS) is employed to obtain highly accurate mass measurements, which allows for the determination of the elemental formula.[17]
- Data Processing:
  - The software generates a mass spectrum, which is a plot of relative ion intensity versus m/z.

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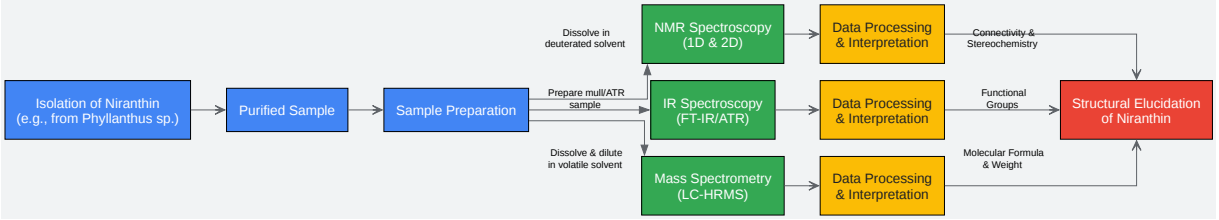
- The molecular weight is determined from the m/z of the molecular ion or its adducts. The elemental composition is calculated from the accurate mass measurement.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis and structural elucidation of a natural product such as **Niranthin**.



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Caption: Workflow for Natural Product Spectroscopic Analysis.

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